

# Triisononanoïn: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *Triisononanoïn*

Cat. No.: *B1632803*

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CAS Number: 56554-53-1

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Triisononanoïn**, identified by CAS number 56554-53-1, is a triester of glycerin and isononanoic acid.[1][2] This synthetic triglyceride is a clear, odorless liquid primarily utilized in the cosmetics and personal care industries as a skin conditioning agent, emollient, solvent, and viscosity controller.[1][3][4] Its excellent thermal stability and low volatility also lend it to applications as a synthetic base oil in lubricants.[5] This technical guide provides a comprehensive overview of **Triisononanoïn**, including its chemical and physical properties, synthesis, applications, and a detailed summary of its toxicological data. Experimental protocols for key safety assessments are detailed, and logical workflows are visualized to support research and development activities.

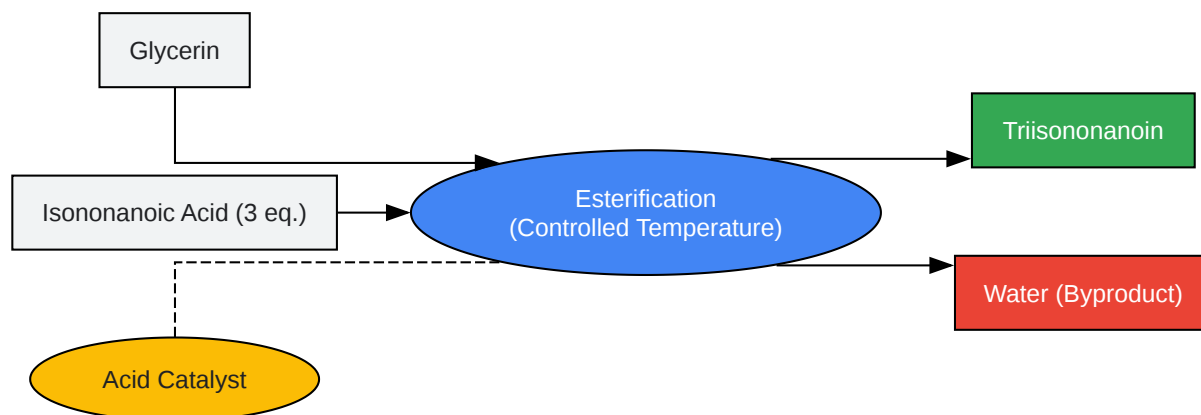
## Chemical and Physical Properties

**Triisononanoïn** is characterized by its well-defined chemical and physical properties, which are summarized in the table below. These properties make it a versatile ingredient in various formulations.

Property	Value	Reference
Molecular Formula	C30H56O6	[6]
Molecular Weight	512.8 g/mol	[6]
IUPAC Name	Propane-1,2,3-triyl 3,5,5-trimethylhexanoate	[7][8]
Synonyms	Glyceryl triisononanoate, Isodragol, Propane-1,2,3-triyl tris(3,5,5-trimethylhexanoate)	[6]
Appearance	Clear, odorless liquid	[1]
Boiling Point	516.00 to 517.00 °C @ 760.00 mm Hg (estimated)	[9]
Flash Point	409.00 °F (209.30 °C) (estimated)	[9]
Solubility	Soluble in alcohol; Insoluble in water (1.344e-006 mg/L @ 25 °C estimated)	[9]
logP (o/w)	9.685 (estimated)	[9]

## Synthesis

**Triisononanoin** is synthesized through a chemical process known as esterification. This reaction involves the combination of glycerin (a trihydroxy alcohol) with isononanoic acid (a branched-chain fatty acid) under controlled conditions.[1] The resulting ester is a stable compound that is readily incorporated into various formulations.[1]



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**Figure 1:** Synthesis of **Triisononanoic Acid** via Esterification.

## Applications

The primary applications of **Triisononanoic Acid** are in the cosmetics and personal care industries, with some use in industrial lubricants.

### Cosmetic and Personal Care Applications

In cosmetic formulations, **Triisononanoic Acid** serves several functions:

- **Skin Conditioning Agent:** It helps to maintain the skin in good condition by acting as an emollient, keeping the skin soft, smooth, and hydrated.[1][3] It forms a thin, non-greasy layer on the skin's surface that helps to lock in moisture, which is particularly beneficial for dry or sensitive skin.[1]
- **Viscosity Controlling Agent:** It is used to adjust the thickness of cosmetic products, ensuring creams and lotions have the desired consistency for application.[1][3]
- **Solvent:** It can be used as a solvent for other ingredients in a formulation.[4]

**Triisononanoic Acid** is found in a variety of products, including makeup, creams, lotions, deodorants, and sunscreen products.[10]

## Industrial Applications

Due to its excellent thermal stability and low volatility, **Triisononanoïn** is used as a synthetic base oil in high-performance lubricants, such as engine oils, compressor oils, and hydraulic fluids.[\[5\]](#)

## Toxicological Profile and Safety Assessment

The safety of **Triisononanoïn** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe as used in cosmetic products.[\[10\]](#)

### Summary of Toxicological Data

Endpoint	Result	Species	Reference
Acute Oral Toxicity	LD50 > 5 g/kg	Rat	<a href="#">[11]</a>
Acute Dermal Toxicity	LD50 > 2 g/kg	Rat	<a href="#">[11]</a>
Skin Irritation	Predicted to be non-irritating	In vitro (EpiSkin™)	<a href="#">[11]</a>
Skin Sensitization	Negative at 25% and 50%, Positive at 100%	Mouse (LLNA)	<a href="#">[11]</a>
Ocular Irritation	At most, mildly irritating	Rabbit	<a href="#">[12]</a>
Genotoxicity	Negative in a number of in vitro and in vivo assay systems	N/A	<a href="#">[10]</a>

## Metabolism

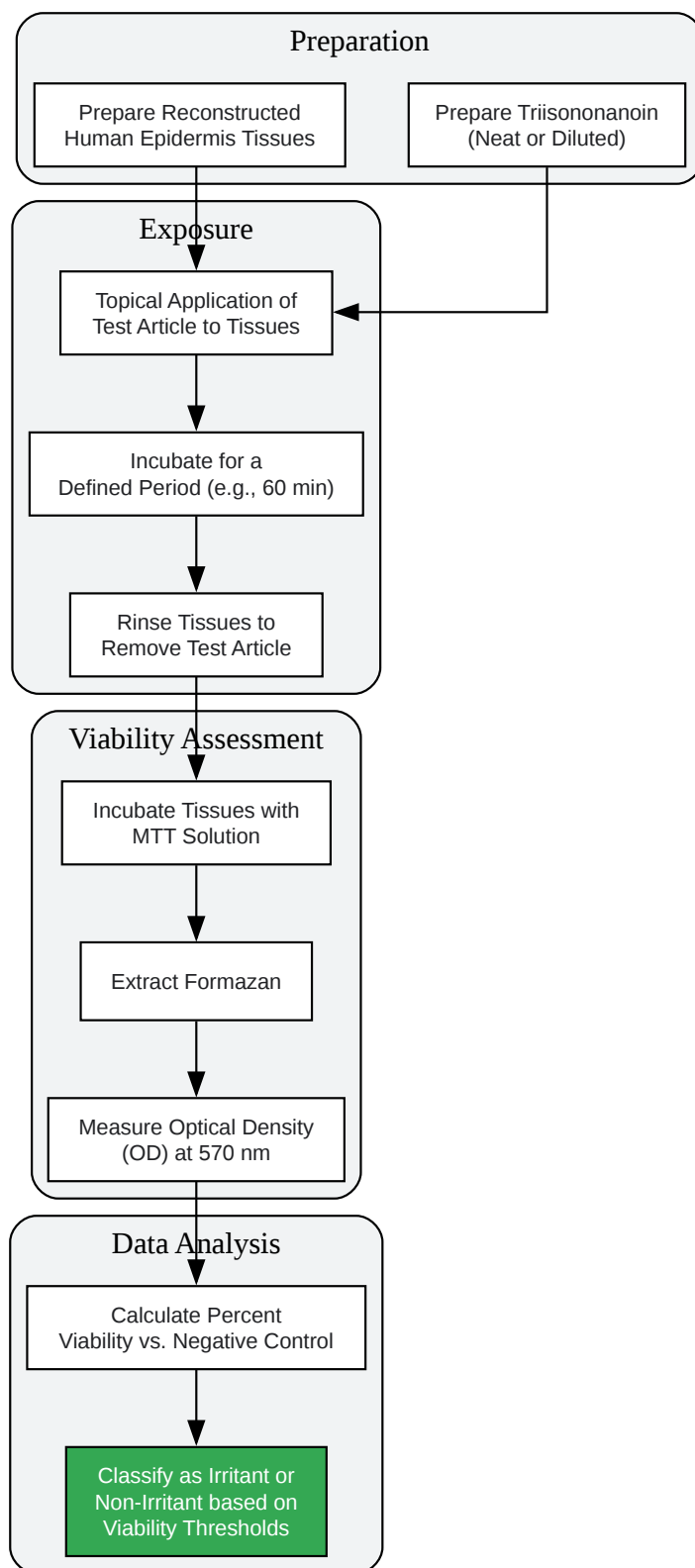
Metabolism data indicate that glyceryl triesters like **Triisononanoïn** follow the same metabolic pathways as dietary fats.[\[10\]](#) They are hydrolyzed into monoglycerides, free fatty acids, and glycerol, which are then absorbed and metabolized.[\[10\]](#)

## Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the evaluation of cosmetic ingredients. The following are generalized protocols based on standard regulatory guidelines.

## **In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (e.g., EpiSkin™)**

This protocol is based on the OECD Test Guideline 439.

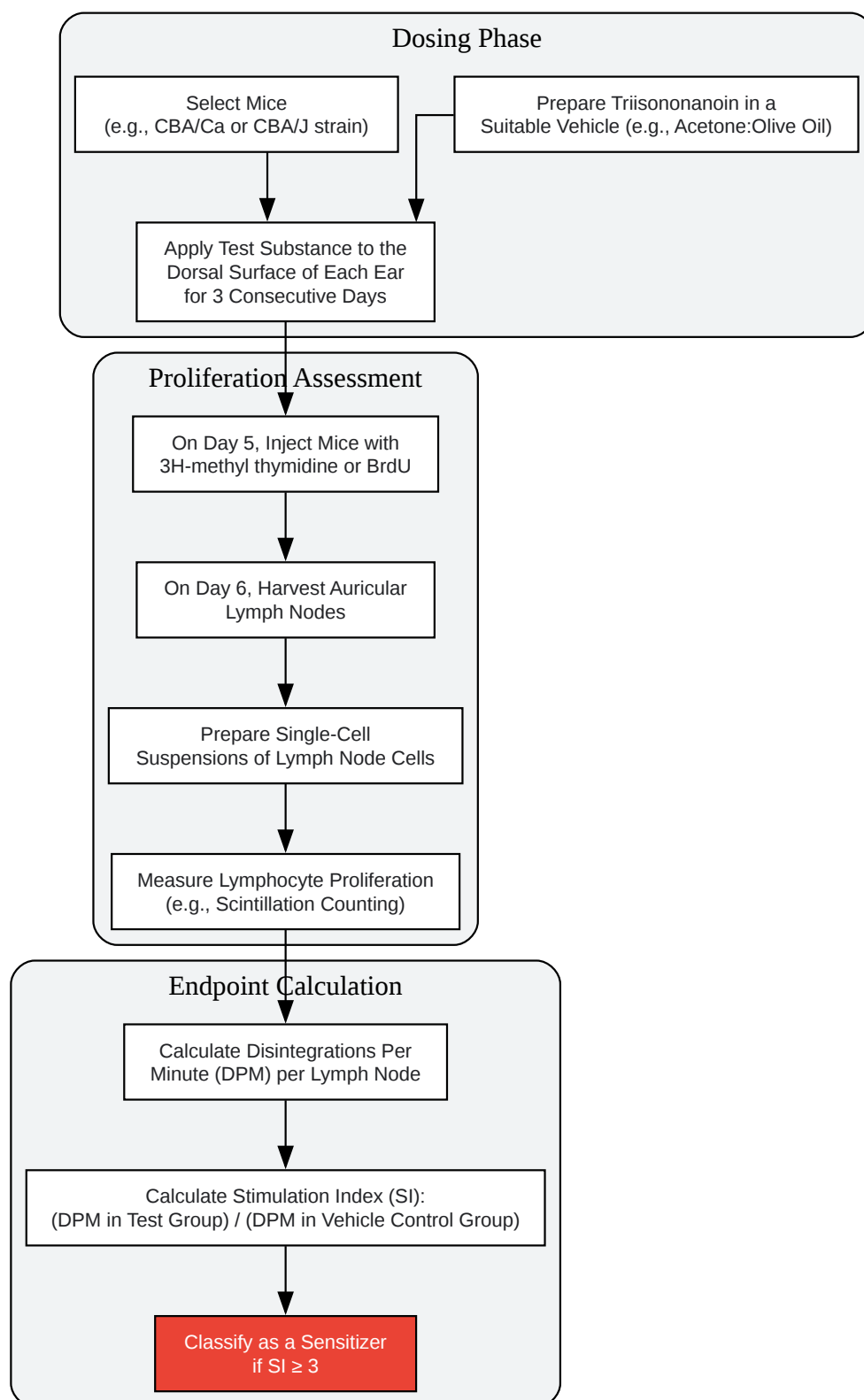


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**Figure 2:** Workflow for In Vitro Skin Irritation Testing.

# Local Lymph Node Assay (LLNA) for Skin Sensitization

This protocol is based on the OECD Test Guideline 429.



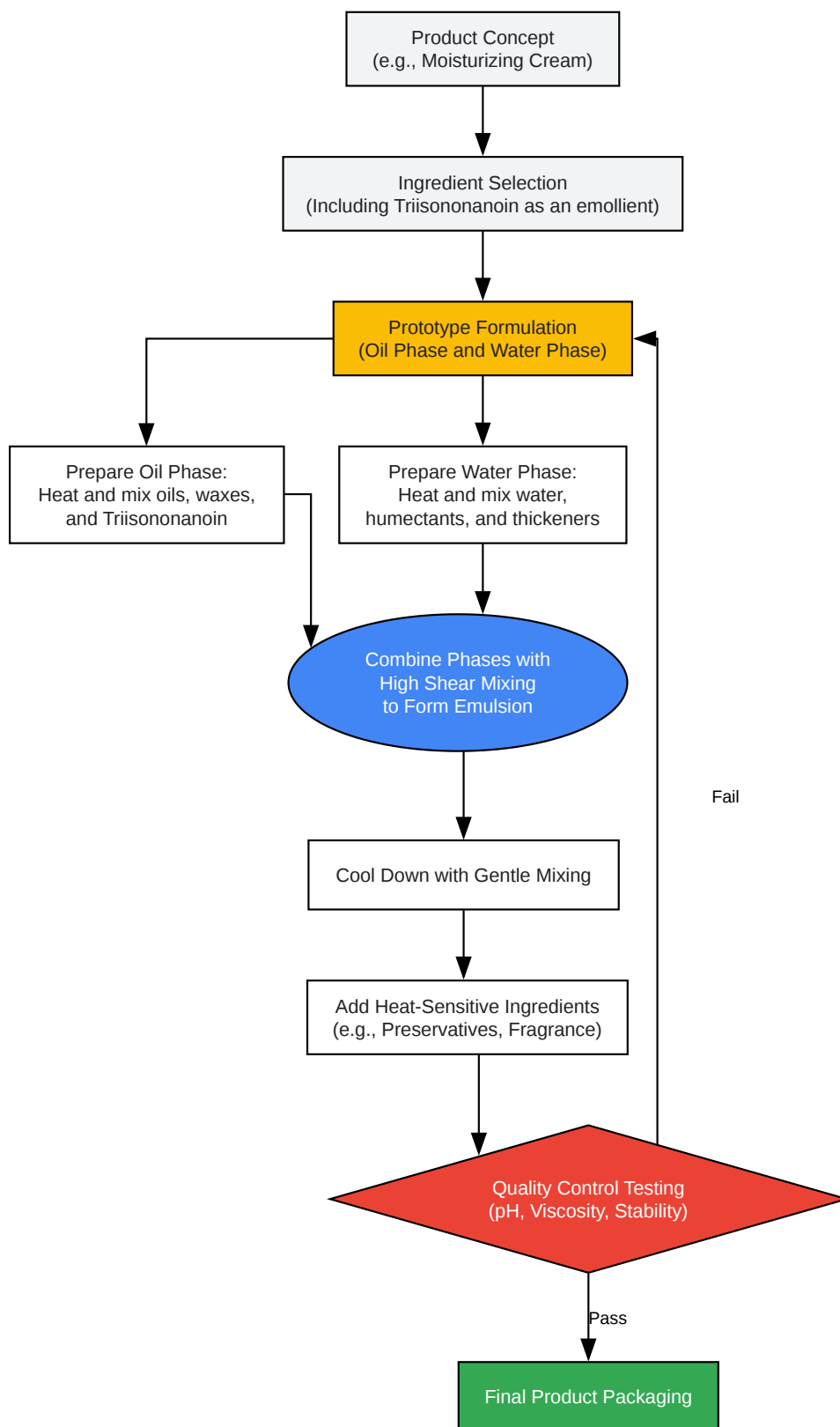
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**Figure 3:** Experimental Workflow for the Local Lymph Node Assay.

## Logical Workflow for Cosmetic Formulation

The incorporation of **Triisononanoïn** into a cosmetic product follows a structured development process.





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**Figure 4:** Generalized Workflow for Cosmetic Formulation.

## Conclusion

**Triisononanoïn** (CAS 56554-53-1) is a well-characterized synthetic triglyceride with a primary role in the cosmetics industry as a multifunctional ingredient that enhances product texture and skin feel. Its toxicological profile is well-documented, indicating a high degree of safety for its intended use. The information and workflows provided in this guide offer a technical foundation for researchers and formulators working with this versatile emollient. While its current applications are not in the pharmaceutical space, its properties as a stable, non-irritating vehicle could be of interest for topical drug delivery systems.

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